

# Application Notes and Protocols for Ethyl 2-Morpholinecarboxylate Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl 2-Morpholinecarboxylate*  
*Hydrochloride*

Cat. No.: *B599754*

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## Introduction

**Ethyl 2-Morpholinecarboxylate Hydrochloride** is a heterocyclic organic compound featuring a morpholine ring, a scaffold of significant interest in medicinal chemistry. The morpholine moiety is considered a "privileged structure" due to its prevalence in a wide array of biologically active compounds and approved drugs.<sup>[1][2][3]</sup> Its incorporation into molecular structures can enhance pharmacological activity, improve physicochemical properties such as solubility and metabolic stability, and provide favorable pharmacokinetics.<sup>[1][4]</sup> Morpholine derivatives have demonstrated a broad spectrum of biological activities, including anticancer, anti-inflammatory, antimicrobial, and central nervous system (CNS) effects.<sup>[5][6][7]</sup>

These application notes provide a general framework for the experimental evaluation of **Ethyl 2-Morpholinecarboxylate Hydrochloride**, postulating its potential utility as a modulator of cellular signaling pathways relevant to drug discovery. The following protocols are designed to serve as a starting point for researchers to investigate its biological effects in vitro.

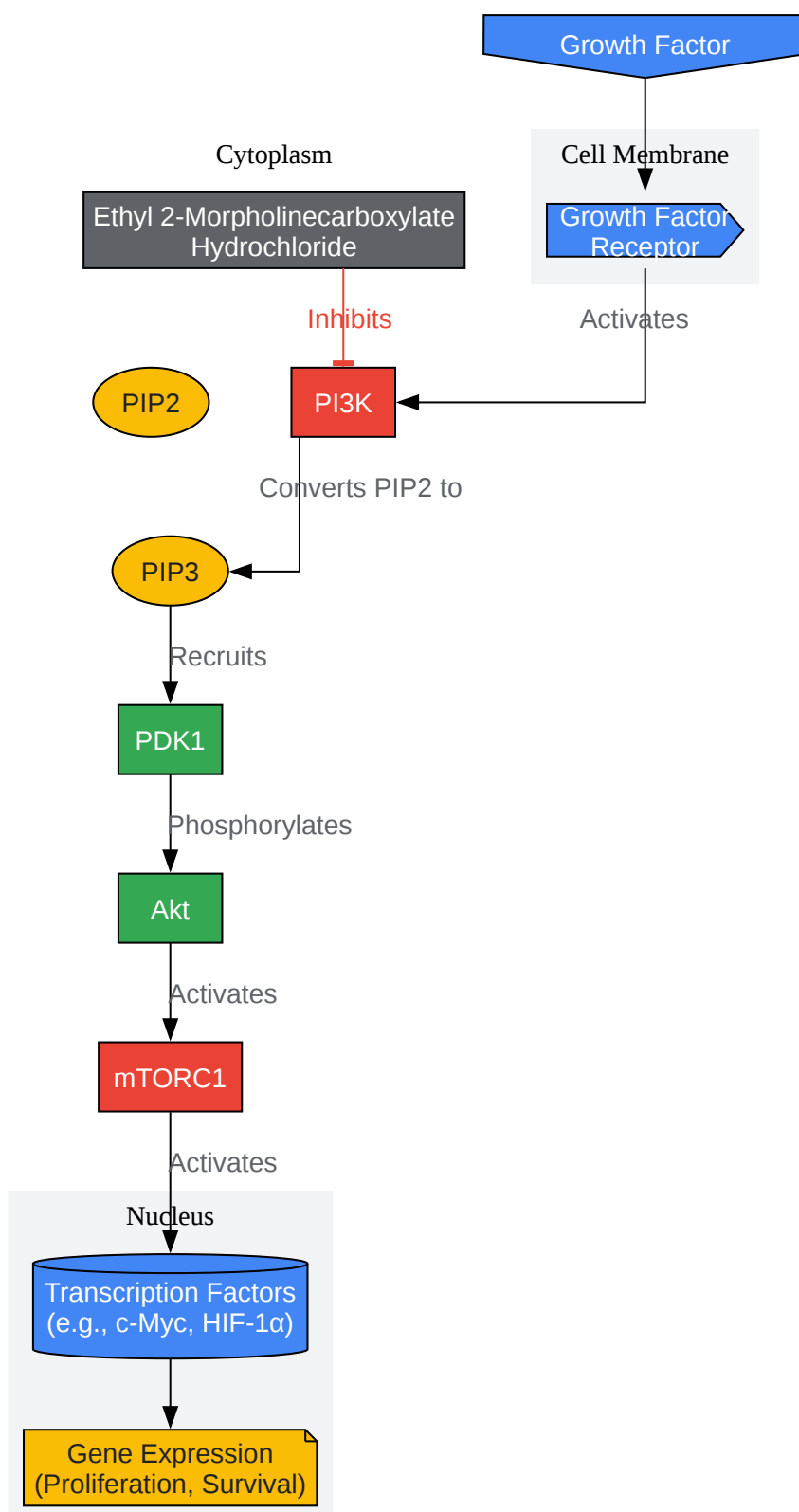
## Physicochemical Properties (Illustrative)

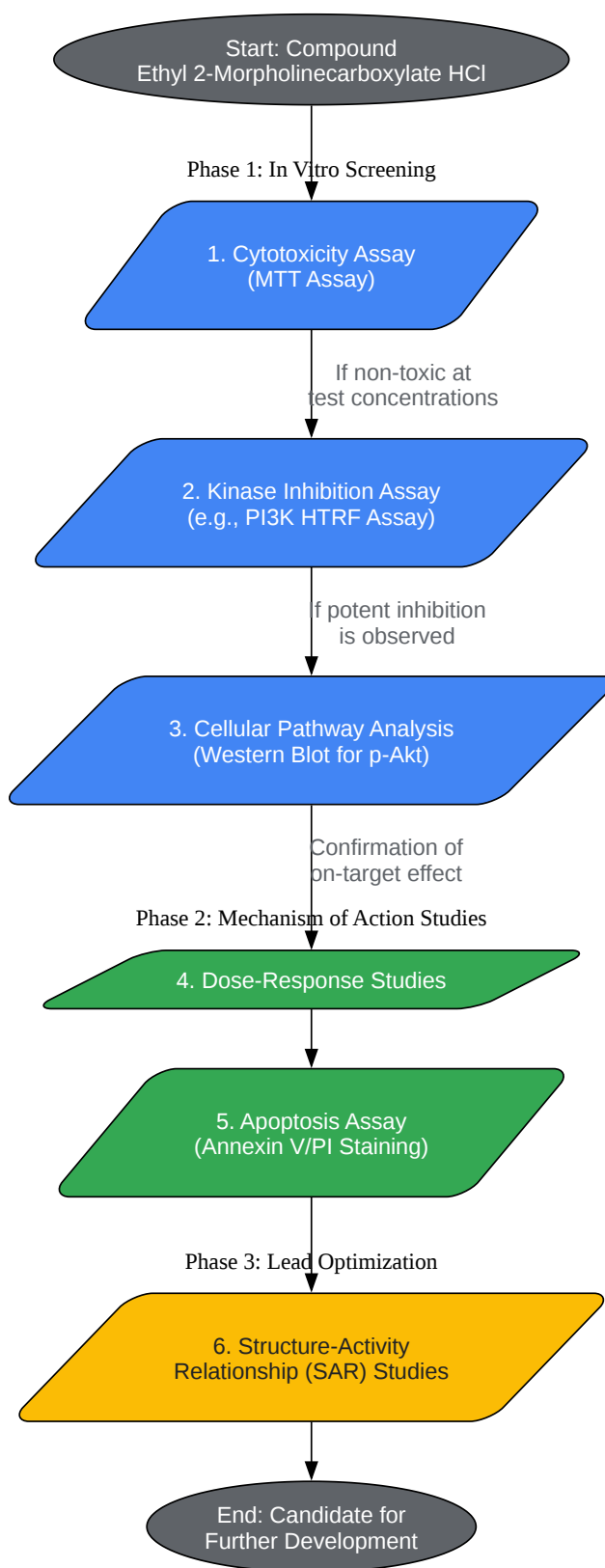
A summary of the key physicochemical properties of a hypothetical morpholine-containing compound is presented below.

Property	Value	Method
Molecular Formula	C <sub>7</sub> H <sub>14</sub> ClNO <sub>3</sub>	---
Molecular Weight	195.64 g/mol	---
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in water and DMSO	Experimental
LogP	0.8	Calculated
pKa	7.5	Experimental

## Proposed Biological Activity: Inhibition of a Kinase Pathway (Hypothetical)

For the purpose of this protocol, we will hypothesize that **Ethyl 2-Morpholinecarboxylate Hydrochloride** acts as an inhibitor of a critical kinase signaling pathway, such as the PI3K/Akt/mTOR pathway, which is frequently dysregulated in cancer.[\[6\]](#)[\[8\]](#) The morpholine ring can play a crucial role in binding to the active site of kinases.[\[4\]](#)[\[6\]](#)





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## References

- 1. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies [ouci.dntb.gov.ua]
- 3. researchgate.net [researchgate.net]
- 4. Morpholine as ubiquitous pharmacophore in medicinal chemistry: Deep insight into the structure-activity relationship (SAR) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. e3s-conferences.org [e3s-conferences.org]
- 7. tandfonline.com [tandfonline.com]
- 8. Structural Effects of Morpholine Replacement in ZSTK474 on Class I PI3K Isoform Inhibition: Development of Novel MEK/PI3K Bifunctional Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)